Dibutylamine hydrochloride material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Dibutylamine hydrochloride*
CAS No.:	*6287-40-7*
Cat. No.:	*B1227682*

Get Quote

Title: **Dibutylamine Hydrochloride**: Technical Safety & Application Guide Subtitle: A Critical Analysis for Pharmaceutical Research & Process Development

Executive Summary

Dibutylamine Hydrochloride (DBA[1]·HCl) is the chloride salt of the secondary amine dibutylamine. While often overshadowed by its free base precursor, the hydrochloride salt represents a critical reagent in pharmaceutical analysis—specifically as a volatile ion-pairing agent in Reverse Phase Liquid Chromatography (RPLC)—and organic synthesis.

This guide moves beyond the standard Material Safety Data Sheet (MSDS) to provide a functional risk assessment and technical application framework. It addresses the compound's specific utility in oligonucleotide analysis and highlights the critical "hidden" hazard of N-nitrosamine formation, a paramount concern in modern drug development.

Chemical Identity & Physicochemical Characterization

© 2026 BenchChem. All rights reserved.

Unlike the liquid free base, DBA·HCl is a crystalline solid. This physical distinction fundamentally alters handling protocols, reducing vapor inhalation risks but introducing dust exposure hazards.

Table 1: Physicochemical Constants

Property	Value / Description	Technical Note
CAS Number	6287-40-7	Distinct from free base (111-92-2)
Formula	$C_8H_{19}N$[2][3][4] · HCl	Stoichiometry 1:1
Molecular Weight	165.70 g/mol	Free base: 129.25 g/mol
Physical State	White to off-white crystalline solid	Hygroscopic; store under desiccant
Melting Point	284–286 °C	High thermal stability compared to free base (-62 °C)
Solubility	High in Water, Ethanol, Methanol	Dissociates to DBA cation ($C_8H_{20}N^+$) and Cl^-
pKa	~11.25 (Conjugate Acid)	Maintains cationic charge at pH < 9.0

> *Expert Insight: The high melting point indicates a stable ionic lattice. However, in solution, the pKa dictates that at physiological or environmental pH (pH 7), the molecule exists almost exclusively as the protonated cation. This cationic nature is the driver for its efficacy as an ion-pairing reagent for anionic analytes (e.g., sulfonates, DNA/RNA).*

Critical Safety Analysis: The Nitrosamine Hazard

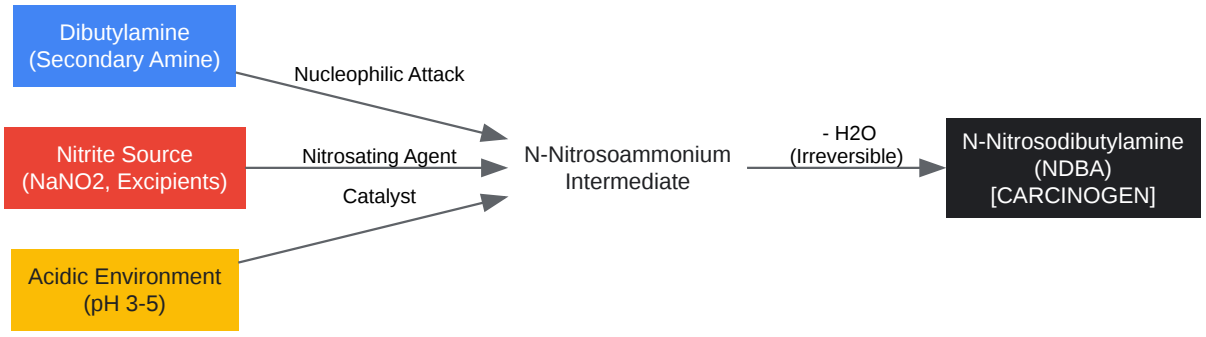
© 2026 BenchChem. All rights reserved.

While standard SDS documents classify DBA·HCl as an irritant and acutely toxic if swallowed, the primary risk in a pharmaceutical context is its role as a precursor to N-Nitrosodibutylamine (NDBA), a potent carcinogen.

Mechanism of Toxicity:

- Direct Effect: As a salt of a strong acid and weak base, aqueous solutions are weakly acidic. Solid dust is an irritant to mucous membranes.
- Systemic Effect: Absorbed amines can disrupt neurotransmission, though the salt form reduces volatility-driven inhalation risk.
- The "Hidden" Risk (Nitrosation): Secondary amines like DBA react with nitrosating agents (nitrites, nitrous acid) to form N-nitrosamines. This reaction is catalyzed by acidic conditions (pH 3–5), common in stomach acid or specific synthetic steps.

Figure 1: Mechanism of N-Nitrosamine Formation The following diagram illustrates the pathway from Dibutylamine to the carcinogenic NDBA, highlighting the critical control point (Nitrite source).



Click to download full resolution via product page

Caption: Acid-catalyzed nitrosation of dibutylamine. Control of nitrite impurities is the primary mitigation strategy.

Applications in Drug Development

Ion-Pairing Chromatography (IPC)

© 2026 BenchChem. All rights reserved.

DBA·HCl is a premium reagent for the analysis of anionic compounds (oligonucleotides, sulfonated dyes, pesticides). It serves as a volatile ion-pairing agent in LC-MS, often replacing the more expensive Hexafluoroisopropanol (HFIP) or the less selective Triethylamine (TEA).

Why DBA·HCl?

- Hydrophobicity: The butyl chains increase retention of polar anions on C18 columns more effectively than ethyl groups (TEA).
- Volatility: Unlike inorganic buffers (phosphate), DBA·HCl (when pH adjusted) is volatile enough for Mass Spectrometry (MS) sources, preventing clogging.

Protocol: Preparation of 10mM DBA Mobile Phase (pH 7.0) This protocol ensures reproducible retention times for oligonucleotide separation.

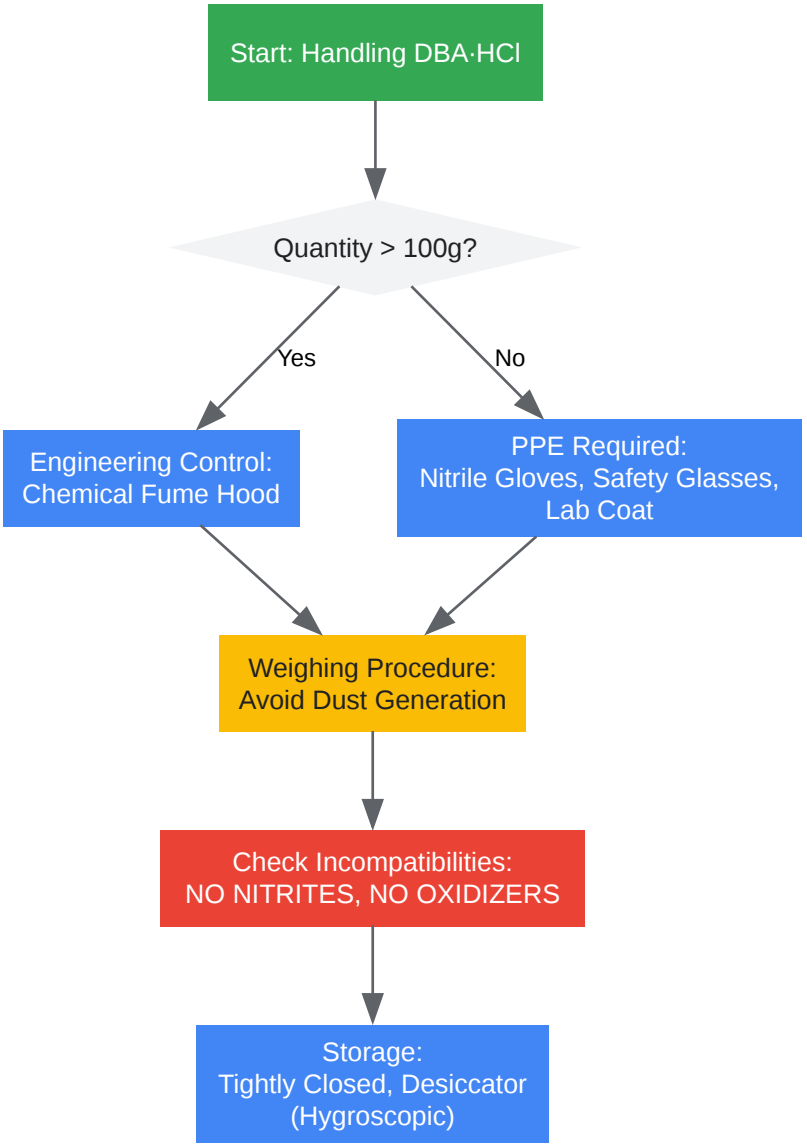
- Weighing: Accurately weigh 1.657 g of **Dibutylamine Hydrochloride**.
- Dissolution: Dissolve in 950 mL of HPLC-grade water.
- Buffering (Critical Step):
  - The solution will be slightly acidic.[5]
  - Adjust pH to 7.0 ± 0.1 using dilute Acetic Acid (to lower pH) or Ammonium Hydroxide (to raise pH). Note: Using inorganic bases like NaOH will introduce non-volatile sodium ions, ruining MS sensitivity.
- Volume Adjustment: Dilute to exactly 1000 mL with water.
- Filtration: Filter through a 0.22 µm membrane to remove any insoluble particulates (crucial for UHPLC).

Handling, Storage, & Stability

Proper handling is dictated by the compound's hygroscopicity and incompatibility profile.

Figure 2: Safe Handling Workflow A decision tree for laboratory handling to minimize exposure and contamination.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Operational workflow emphasizing dust control and segregation from nitrosating agents.

Storage Requirements:

- Hygroscopicity: The HCl salt will absorb atmospheric moisture, leading to clumping and weighing errors. Store in a desiccator or a tightly sealed container with a desiccant pack.
- Segregation:STRICTLY SEGREGATE from nitrite salts (Sodium Nitrite) and strong oxidizers. Cross-contamination can lead to the formation of NDBA in the container.

© 2026 BenchChem. All rights reserved.

Emergency Response

- Inhalation (Dust): Move to fresh air. If breathing is difficult, administer oxygen. The salt is less volatile than the base, but dust inhalation can cause severe respiratory irritation.
- Skin Contact: Brush off loose particles before washing with water. Dissolution on skin can create a concentrated, irritating solution. Wash with soap and water for 15 minutes.
- Fire Fighting:
  - Decomposition Products: Emits toxic fumes of Nitrogen Oxides (NOx) and Hydrogen Chloride (HCl) gas.
  - Extinguishing Media: Water spray, dry chemical, or CO_2. Use water spray to knock down acid gas fumes.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 8148, Dibutylamine. (Accessed via PubChem).[6] Source for general amine properties and toxicity data.[1][Link]
- Waters Corporation. "Evaluation of Alternative Ion-pairing Reagents in the Analysis of Oligonucleotides." Source for application in LC-MS and ion-pairing protocols.[Link]
- American Chemical Society (ACS). "Formation of N-Nitrosamine Drug Substance Related Impurities in Medicines: A Regulatory Perspective." Source for mechanistic understanding of nitrosamine risks in secondary amines.[Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. hpvchemicals.oecd.org [hpvchemicals.oecd.org]

- 2. dibutylamine [stenutz.eu]
- 3. guidechem.com [guidechem.com]
- 4. drugfuture.com [drugfuture.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Dibutylamine | C8H19N | CID 8148 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Dibutylamine hydrochloride material safety data sheet (MSDS)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1227682/docs#dibutylamine-hydrochloride-material-safety-data-sheet-msds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.